

An In-depth Technical Guide to the Physical Properties of 1-Phenylnonane

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Phenylnonane, also known as **nonylbenzene**, is an organic compound with the linear formula $C_6H_5(CH_2)_8CH_3$. It belongs to the class of aromatic hydrocarbons. This technical guide provides a comprehensive overview of the key physical properties of 1-phenylnonane, along with detailed experimental protocols for their determination.

Core Physical Properties of 1-Phenylnonane

The physical characteristics of 1-phenylnonane are essential for its application in various research and industrial settings. A summary of these properties is presented in the table below.



Property	Value	Units	Conditions
Molecular Weight	204.35	g/mol	
Density	0.858	g/mL	at 25 °C
Boiling Point	282	°C	
Melting Point	-24.15	°C	_
Refractive Index	1.483	n20/D	at 20 °C
Flash Point	110	°C	closed cup
Vapor Pressure	0.00571	mmHg	
Physical Form	Liquid		_
Color	Colorless to Light Yellow		

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid organic compounds like 1-phenylnonane.

Determination of Boiling Point (Capillary Method)[1][2] [3][4][5]

The capillary method is a common and efficient technique for determining the boiling point of a liquid.

Apparatus:

- Small test tube or fusion tube
- · Capillary tube, sealed at one end
- Thermometer
- Heating apparatus (e.g., Thiele tube, oil bath, or a Mel-Temp apparatus)



Liquid paraffin or other suitable heating medium

Procedure:

- A small amount of 1-phenylnonane is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- The assembly is then immersed in a heating bath.
- The bath is heated gently. As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Melting Point (Capillary Method)[6][7] [8][9][10]

For substances that are solid at or near room temperature, the capillary method is a standard for determining the melting point. Given that 1-phenylnonane is a liquid at room temperature, this method would be applicable for determining its freezing point, which is the same as its melting point.

Apparatus:

- Capillary tubes
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Thermometer
- Cooling bath (for liquids with sub-ambient melting points)



Procedure:

- A small amount of solidified 1-phenylnonane is introduced into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a slow, controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded. This range is the melting point.

Determination of Density (Pycnometer or Hydrometer Method)[11][12][13][14]

The density of a liquid can be accurately determined using a pycnometer or a hydrometer.

Apparatus:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Thermometer
- Water bath

Procedure (using a pycnometer):

- The mass of the clean, dry pycnometer is accurately measured.
- The pycnometer is filled with 1-phenylnonane, and the mass is measured again.
- The temperature of the liquid is recorded.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.



Determination of Refractive Index (Abbe Refractometer) [15][16][17][18]

The refractive index is a measure of how much light bends as it passes through a substance and is a valuable physical constant.

Apparatus:

- · Abbe refractometer
- Constant temperature water bath
- Dropper


Procedure:

- The prism of the Abbe refractometer is cleaned and calibrated.
- A few drops of 1-phenylnonane are placed on the prism.
- The prism is closed, and the sample is allowed to come to thermal equilibrium with the instrument, which is maintained at a constant temperature (typically 20°C) by a water bath.
- The light source is turned on, and the refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index is read from the instrument's scale.

Experimental Workflow

The following diagram illustrates a logical workflow for the determination of the physical properties of 1-phenylnonane.





Click to download full resolution via product page

Caption: A logical workflow for determining the physical properties of 1-phenylnonane.

• To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Phenylnonane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091765#physical-properties-of-1-phenylnonane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com